

handling 9,9-Bis(6-bromohexyl)fluorene storage conditions

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Compound Focus: 9,9-Bis(6-bromohexyl)fluorene

CAS No.: 269059-34-9

Cat. No.: S3139900

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Chemical Identification & Storage Specifications

The table below summarizes the key identification and quantitative storage data for **9,9-Bis(6-bromohexyl)fluorene**.

Property	Specification / Value
CAS RN	570414-33-4 [1]
Appearance	White to Almost white powder to crystal [1]
Recommended Storage	Room Temperature (Recommended in a cool and dark place, <15°C) [1]
Physical State (20°C)	Solid [1]
Melting Point	70.0 to 74.0 °C [1]
Purity	>98.0%(HPLC) [1]

Hazard and Handling Information

This compound requires careful handling to prevent irritation. The table below outlines the key hazard information.

Category	Information
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. [1]
Precautionary Measures	Wear protective gloves, eye protection, and face protection (P280). Wash skin thoroughly after handling (P264). [1]
First Aid Measures	IF ON SKIN: Wash with plenty of water (P302 + P352). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing (P305 + P351 + P338). Get medical attention if irritation occurs or persists (P337 + P313, P332 + P313). [1]

Frequently Asked Questions (FAQs)

Q1: What are the critical factors for the long-term storage of 9,9-Bis(6-bromohexyl)fluorene? For long-term stability, three factors are crucial [1]:

- **Temperature:** Store in a cool place, ideally below 15°C. While it can be kept at room temperature, a cool environment is recommended to preserve integrity.
- **Light:** Keep the container in a dark place, protected from direct light to prevent photodegradation.
- **Container:** Ensure the container is well-sealed to protect the substance from moisture and atmospheric contaminants.

Q2: What personal protective equipment (PPE) should I use when handling this compound? Based on its hazard profile, you should use the following PPE [1]:

- **Eye Protection:** Wear safety glasses or a face shield to prevent eye irritation.
- **Skin Protection:** Wear protective gloves and a lab coat to avoid skin contact.

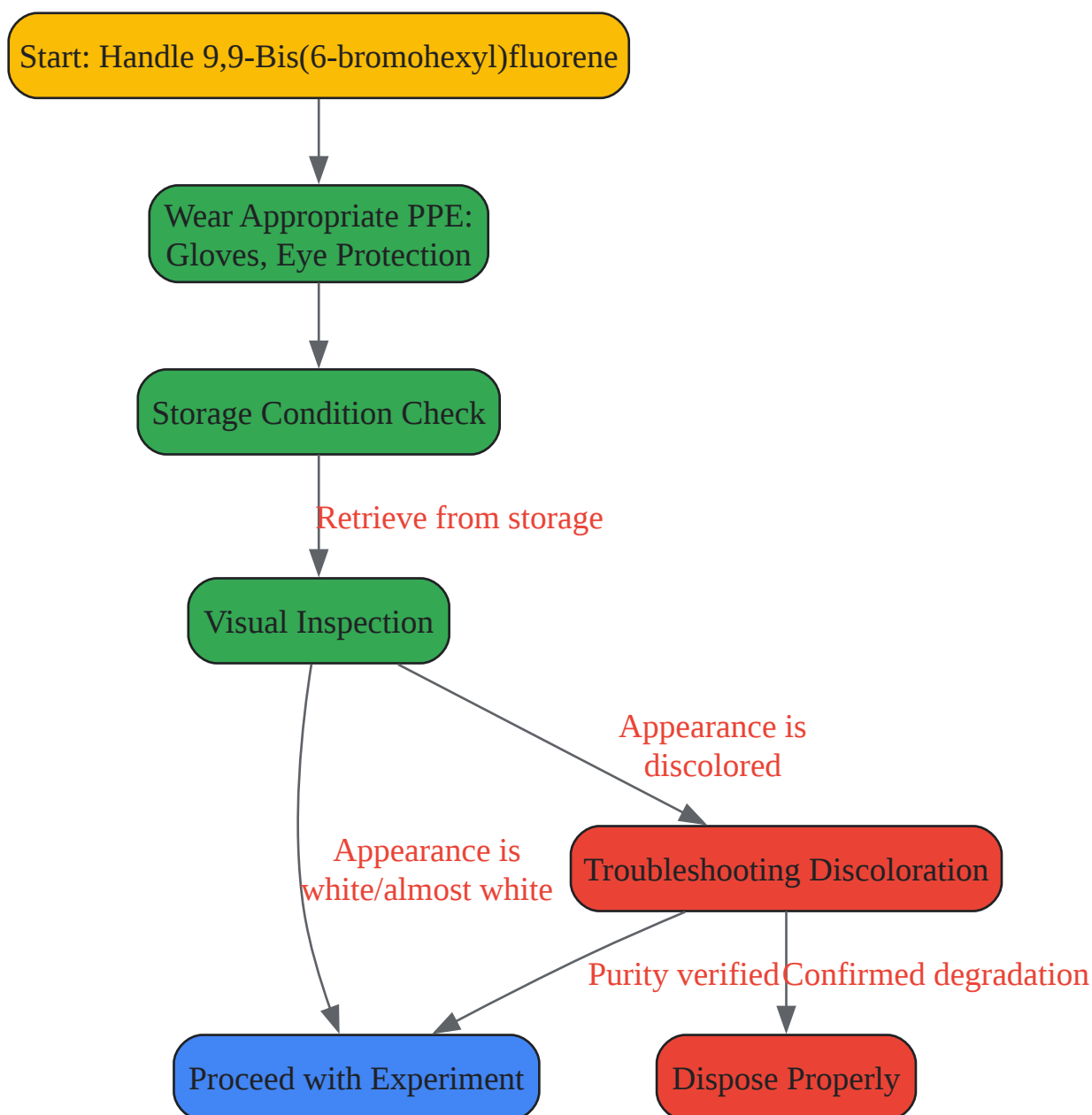
Q3: The powder seems discolored. What could be the cause? Discoloration (e.g., from white to off-white or yellow) can indicate degradation. Potential causes include:

- **Exposure to Light:** Extended storage under bright light can cause decomposition.
- **Temperature Fluctuations:** Storage at elevated temperatures can accelerate degradation.

- **Solution:** If the compound is significantly discolored, it is advisable to dispose of it properly and use a fresh sample to ensure experimental consistency.

Experimental Guidance & Workflow

The following diagram outlines the key decision points for handling and troubleshooting this material in a laboratory setting.



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Troubleshooting Guide

Issue	Possible Cause	Solution
Compound is discolored (e.g., yellow)	Exposure to light, heat, or moisture over time [1].	Check storage conditions. Use a fresh batch if purity is critical for your application.
Skin or eye contact occurs	Inadequate use of Personal Protective Equipment (PPE) [1].	Skin: Wash immediately with plenty of water. Get medical attention if irritation occurs. Eyes: Rinse cautiously with water for several minutes. Seek immediate medical attention [1].
Poor reactivity in synthesis	Degradation from improper storage or expired material.	Verify the purity of the compound via HPLC. Ensure storage temperature has been consistently below 15°C [1].

Key Takeaways for Researchers

- **Stability is Key:** The core requirement for this compound is storage in a **cool, dark place** in a tightly sealed container [1].
- **Safety First:** Always wear appropriate PPE, as the compound is a known skin and eye irritant [1].
- **Inspect Before Use:** A simple visual inspection can be your first indicator of the material's integrity.

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References

1. 2,7-Dibromo- 9 , 9 - bis (6 -bromohexyl) fluorene 570414-33-4 | Tokyo... [tcichemicals.com]

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